

N-(4-Bromo-2-nitrophenyl)acetamide: A Technical Safety and Hazard Overview

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Compound of Interest

Compound Name: *N*-(4-Bromo-2-nitrophenyl)acetamide

Cat. No.: B182543

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and hazard profile of **N-(4-Bromo-2-nitrophenyl)acetamide** (CAS No. 881-50-5). The information is intended for professionals in research, discovery, and drug development who may handle or synthesize this compound. This document consolidates key physical, chemical, and toxicological data and outlines essential safety protocols and emergency procedures. All data is compiled from publicly available safety data sheets and chemical databases.

Chemical and Physical Properties

N-(4-Bromo-2-nitrophenyl)acetamide is a nitroaromatic compound. Its physical and chemical properties are critical for understanding its behavior in a laboratory setting and for ensuring safe handling and storage.

Property	Value	Reference(s)
CAS Number	881-50-5	[1][2]
Molecular Formula	C ₈ H ₇ BrN ₂ O ₃	[1][2]
Molecular Weight	259.06 g/mol	[1][3]
Appearance	Light yellow to yellow solid	[4]
Melting Point	102-104 °C	[4]
Boiling Point	416.8 °C at 760 mmHg (Predicted)	[3][4]
Density	1.7 - 1.72 g/cm ³ (Predicted)	[3][4]
Flash Point	205.9 °C (Predicted)	[3]
Solubility	Data not available	
XLogP3	1.8	[1]

Hazard Identification and GHS Classification

N-(4-Bromo-2-nitrophenyl)acetamide is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and the potential for skin sensitization.

Hazard Class	Category	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning
Skin Sensitization	1	H317: May cause an allergic skin reaction	GHS07	Warning

Data aggregated from multiple sources notifying the ECHA C&L Inventory.[1][3][5]

Toxicological Summary

The toxicological profile of **N-(4-Bromo-2-nitrophenyl)acetamide** is characterized by its acute oral toxicity and its activity as a skin sensitizer.

- **Acute Oral Toxicity:** Classified as Category 4, "Harmful if swallowed," indicating that ingestion of significant amounts may cause serious health issues or death.[1][3][5] While a specific median lethal dose (LD₅₀) for this compound is not publicly available, this classification is typically based on animal studies where the LD₅₀ is between 300 and 2000 mg/kg body weight.
- **Skin Sensitization:** As a Category 1 sensitizer, the compound has the potential to elicit an allergic response following skin contact.[1] Initial exposure may not cause a reaction, but subsequent exposures can lead to allergic contact dermatitis.
- **Carcinogenicity, Mutagenicity, Reproductive Toxicity:** No data is available to classify the compound for these long-term effects.
- **Signaling Pathways:** The specific signaling pathways and molecular mechanisms underlying the toxicity of **N-(4-Bromo-2-nitrophenyl)acetamide** have not been elucidated in publicly available literature.

Experimental Protocols for Hazard Assessment

The GHS classifications are determined by standardized testing protocols, typically following guidelines from the Organisation for Economic Co-operation and Development (OECD) or equivalent regulatory bodies. The following are descriptions of the likely methodologies used.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to estimate the acute oral toxicity of a substance and allows for its classification.[6][7][8] It is a stepwise procedure using a limited number of animals.

Methodology:

- **Animal Model:** Typically, female rats are used. Animals are fasted prior to dosing.[7]

- Dosing: A group of three animals is dosed at one of the fixed starting dose levels (e.g., 5, 50, 300, or 2000 mg/kg).[9] The substance is administered orally via gavage.
- Observation: The animals are observed for mortality and clinical signs of toxicity for at least 14 days.[10] Observations are made frequently on the day of dosing and at least daily thereafter. Body weight is recorded weekly.
- Stepwise Procedure:
 - If mortality occurs in two or three of the animals, the test is stopped, and the substance is classified accordingly.
 - If one animal dies, the procedure is repeated with three more animals at the same dose.
 - If no animals die, the procedure is repeated with three more animals at the next higher dose level.
- Endpoint: The result allows for the classification of the substance into one of the GHS categories for acute oral toxicity.[7][9]

Skin Sensitization - Local Lymph Node Assay (LLNA) (OECD 429)

The LLNA is an in vivo method used to determine the potential of a substance to cause skin sensitization. It measures the proliferation of lymphocytes in the auricular lymph nodes draining the site of application.[11][12]

Methodology:

- Animal Model: Typically, mice (e.g., CBA/J strain) are used.
- Dosing: A minimum of three concentrations of the test substance, plus a vehicle control and a positive control, are prepared. A minimum of four animals are used per group.[12] The substance is applied topically to the dorsum of both ears for three consecutive days.
- Proliferation Measurement: On day 6, animals are injected intravenously with ³H-methyl thymidine or an equivalent marker to label proliferating cells.[12]

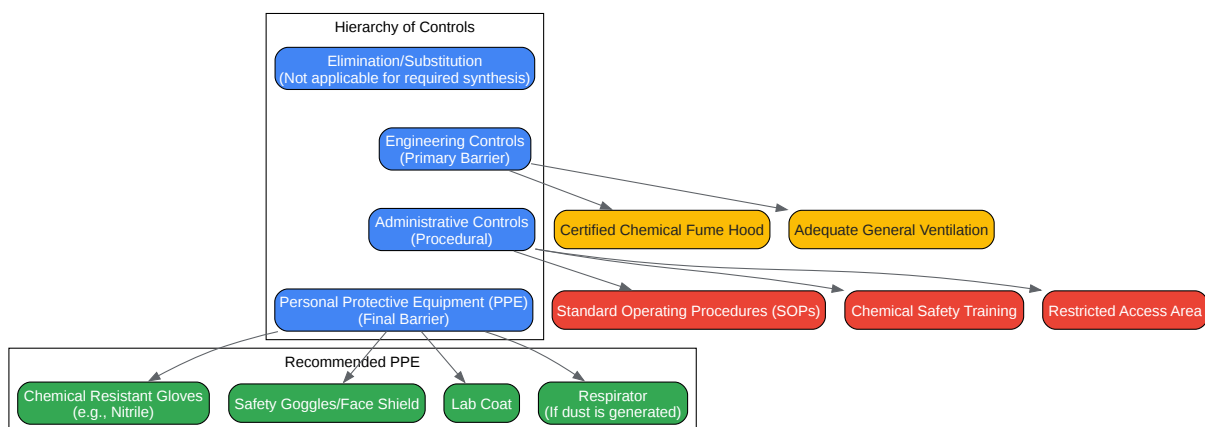
- Endpoint: Five hours after injection, the animals are euthanized, and the draining auricular lymph nodes are excised. The incorporation of the radiolabel is measured, and a Stimulation Index (SI) is calculated by comparing the proliferation in the test groups to the vehicle control group. An SI of 3 or greater is typically considered a positive result for sensitization.[\[12\]](#)

Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling **N-(4-Bromo-2-nitrophenyl)acetamide**.

Engineering Controls and Personal Protective Equipment (PPE)

The following workflow illustrates the hierarchy of controls for safe handling.



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Caption: Hierarchy of controls for safe laboratory handling.

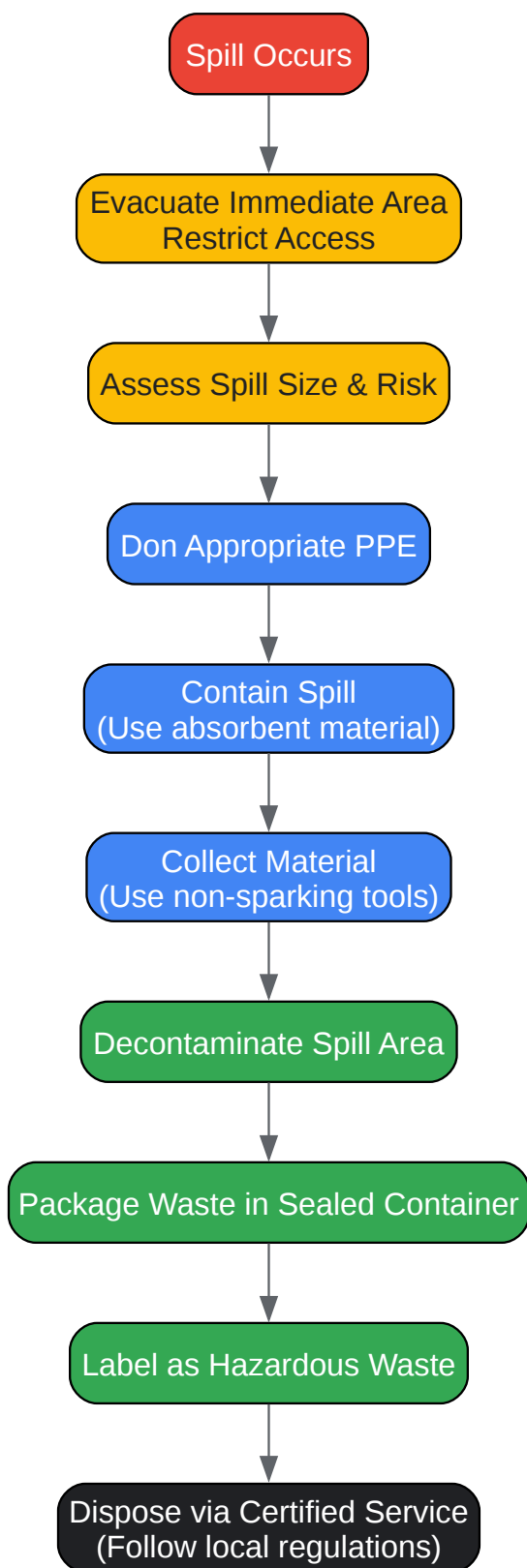
First Aid Measures

A rapid and appropriate response is crucial in the event of an exposure.

Exposure Route	First Aid Protocol
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. If skin irritation or rash occurs, get medical advice/attention. Wash contaminated clothing before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.
Inhalation	Move person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.

Spill and Disposal Procedures

The logical flow for managing a chemical spill and subsequent disposal is outlined below.



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Caption: Workflow for chemical spill response and disposal.

Storage and Stability

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.
- **Stability:** The compound is stable under normal, recommended storage conditions.
- **Hazardous Decomposition Products:** Combustion may produce carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen bromide gas.

Conclusion

N-(4-Bromo-2-nitrophenyl)acetamide is a hazardous chemical that requires careful handling. The primary risks are acute toxicity if swallowed and the potential to cause allergic skin reactions. All personnel must use appropriate engineering controls and personal protective equipment. Familiarity with emergency procedures is essential. Researchers should consult their institution's specific safety guidelines and the full Safety Data Sheet (SDS) before commencing work with this compound.

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